

# Technical Support Center: Optimizing Sucralfate Dosage for Foals with Gastric Lesions

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## Compound of Interest

Compound Name: Sucralox

Cat. No.: B15191362

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals investigating the optimal dosage of sucralfate for foals with gastric lesions.

## Frequently Asked Questions (FAQs)

Q1: What is the proposed mechanism of action for sucralfate in treating gastric lesions in foals?

Sucralfate is a hydroxy aluminum salt of sucrose octasulfate that acts locally on the gastric mucosa.<sup>[1]</sup> In an acidic environment, it forms a viscous, sticky gel that adheres to ulcerated areas, creating a protective barrier.<sup>[1][2][3]</sup> This "band-aid" effect shields the lesions from further damage by stomach acid and pepsin.<sup>[1][4][5]</sup> Additionally, sucralfate is thought to stimulate the local production of prostaglandins, increase bicarbonate and mucus secretion, inactivate pepsin, and absorb bile acids.<sup>[1][6][7]</sup>

Q2: What is the recommended dosage range for sucralfate in foals?

The recommended dosage of sucralfate for foals can vary. Published literature and veterinary sources suggest a range of 10 to 40 mg/kg administered orally.<sup>[1][6]</sup> The frequency of administration is typically every 6 to 12 hours.<sup>[6][8]</sup>

Q3: Should sucralfate be administered with or without food?

For optimal efficacy, sucralfate should be administered to a horse with an empty stomach, ideally 30 to 60 minutes before feeding.[1][9] This allows the medication to effectively coat the stomach lining and bind to any ulcerated tissue without interference from food particles.[9]

Q4: Can sucralfate be administered concurrently with other medications, such as omeprazole?

Yes, sucralfate is often used in combination with proton pump inhibitors like omeprazole.[1][6] However, it is crucial to separate their administration times. Sucralfate can bind to other drugs and inhibit their absorption.[6] It is recommended to administer sucralfate at least 30-60 minutes before or after other oral medications.[5][6][9]

Q5: Is there evidence to support the sole use of sucralfate for healing gastric ulcers in foals?

The evidence for sucralfate as a monotherapy for gastric ulcer healing in foals is conflicting. Some studies suggest that sucralfate alone does not result in significant ulcer healing.[6][10][11] For instance, one study on 6- to 7-month-old foals with subclinical gastric ulcers found that sucralfate (22 mg/kg every 8 hours) was no more effective than corn syrup in promoting healing over a 14-day period.[10][12][13][14] However, it may be beneficial in preventing NSAID-induced gastric ulceration.[1][13]

Q6: What is the success rate of sucralfate when used in combination with omeprazole?

Combination therapy of sucralfate and omeprazole has shown higher healing rates for gastric lesions. One study reported a healing rate of 67.5% for glandular gastric disease of the pyloric antrum when using omeprazole (4 mg/kg once daily) and sucralfate (12 mg/kg twice daily).[6] Another study in sport and leisure horses showed a 63.2% healing rate with a similar combination.[1]

## Troubleshooting Guide

Problem: Lack of clinical improvement in a foal treated with sucralfate.

- **Verify Dosage and Administration:** Ensure the correct dose is being administered based on the foal's current body weight and that it is being given on an empty stomach.
- **Confirm Diagnosis:** Re-evaluate the initial diagnosis. Gastroscopy is the definitive method for diagnosing gastric ulcers and determining their severity and location (squamous vs.

glandular).[11] Sucralfate is thought to be more effective for glandular ulcers.[15]

- **Consider Combination Therapy:** As research suggests, sucralfate monotherapy may not be sufficient for ulcer healing.[6][11] Consider adding a proton pump inhibitor like omeprazole to the treatment protocol.
- **Evaluate for Concurrent Conditions:** Other underlying health issues could be contributing to the lack of improvement.

**Problem:** Difficulty in administering sucralfate to a foal.

- **Use a Liquid Formulation:** Liquid suspensions of sucralfate are often easier to administer to foals than crushed tablets.[1]
- **Syringe Administration:** If using tablets, they can be crushed and mixed with a small amount of water or a palatable substance like molasses and administered via an oral syringe.[1]
- **Timing is Key:** Administering the medication before the foal is fully awake or when it is hungry may improve compliance.

## Data Presentation

Table 1: Summary of Sucralfate Dosage and Efficacy in Foals from Selected Studies

Study/Source	Dosage Regimen	Combination Therapy	Outcome
Boehringer Ingelheim[6]	12-40 mg/kg, PO, q 6-12h	With Omeprazole (4mg/kg, PO, q 24h)	67.5% healing rate for EGGD of the pyloric antrum.
Borne & MacAllister, 1993[10]	22 mg/kg, PO, q 8h	None (compared to corn syrup)	Did not promote greater healing than the control.
Mad Barn[1]	10-20 mg/kg, PO, q 6-8h	Often with Omeprazole	Recommended for gastric ulcers.
Geor et al., 1989[16]	4 grams/day	With Phenylbutazone	Decreased phenylbutazone-induced gastric ulceration.

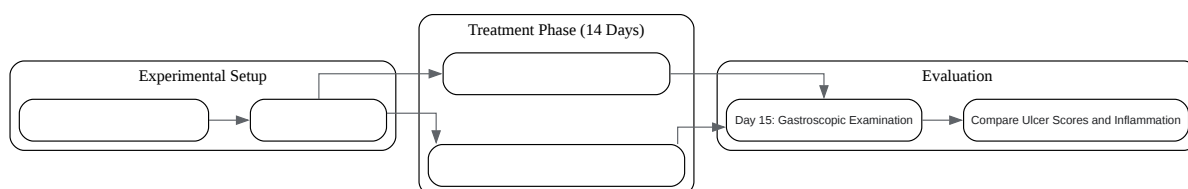
## Experimental Protocols

Protocol 1: Evaluation of Sucralfate Efficacy on Subclinical Gastric Ulcers in Foals (Adapted from Borne & MacAllister, 1993[10])

- **Animal Selection:** Twelve 6- to 7-month-old foals with endoscopically confirmed subclinical gastric lesions.
- **Grouping:** Foals are divided into two groups of six, with an approximately equal distribution of lesion severity.
- **Treatment Group:** Administer sucralfate at a dose of 22.0 mg/kg of body weight, orally, every 8 hours for 14 days.
- **Control Group:** Administer an equal volume of corn syrup orally, every 8 hours for 14 days.
- **Evaluation:** On day 15, perform a follow-up gastroscopic examination to assess the healing of gastric lesions.

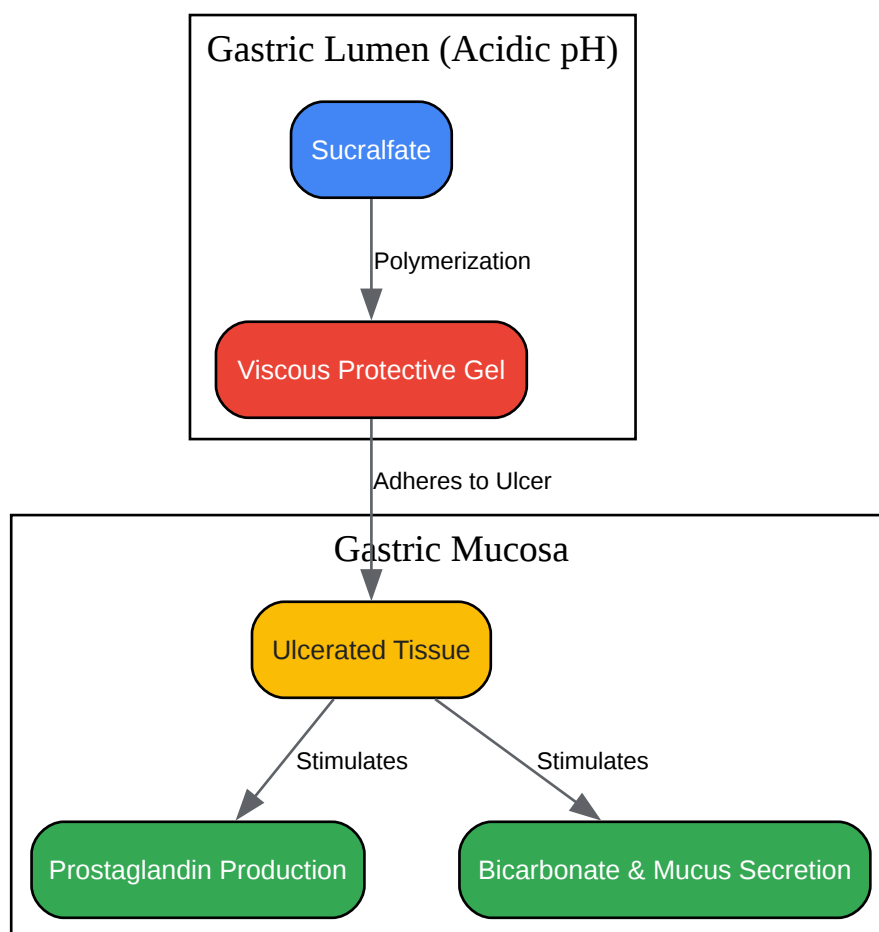
- Data Analysis: Compare the ulcer scores and degree of inflammation between the treatment and control groups.

## Visualizations



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Caption: Experimental workflow for a placebo-controlled study.



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Caption: Proposed mechanism of action of sucralfate.

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